

Application Note and Protocol: Preparation of VU0469650 Stock Solutions in DMSO

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This document provides a detailed protocol for the preparation of stock solutions of **VU0469650** in Dimethyl Sulfoxide (DMSO). **VU0469650** is a potent and selective negative allosteric modulator of the metabotropic glutamate receptor 1 (mGlu1). Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results.

Chemical and Physical Properties

Proper preparation of stock solutions requires accurate information regarding the compound's properties. The key quantitative data for **VU0469650** and its hydrochloride salt are summarized below. It is crucial to use the batch-specific molecular weight provided on the product vial for all calculations.



Property	VU0469650	VU0469650 hydrochloride	Notes
Molecular Formula	C22H28N4O[1]	C22H28N4O.HCI	
Molecular Weight (g/mol)	364.48[1]	400.94	Always use the batch- specific molecular weight from the vial.
Appearance	Off-white to light yellow solid[1][2]	Solid	
Solubility in DMSO	41.67 mg/mL (114.33 mM)[1][2]	Soluble to 100 mM	Warming, and sonication may be required for complete dissolution[1][2]. Use newly opened, anhydrous DMSO[1] [2].
Storage (Powder)	-20°C for 3 years; 4°C for 2 years[1][2]	Store at +4°C	Follow manufacturer's recommendations.
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month[1][2]	Store at -20°C or -80°C	Aliquot to avoid repeated freeze-thaw cycles[1][2].

Experimental Protocol: Preparing a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **VU0469650** hydrochloride (MW: 400.94 g/mol) in DMSO.

Materials:

- VU0469650 hydrochloride powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)



- · Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- (Optional) Sonicator water bath

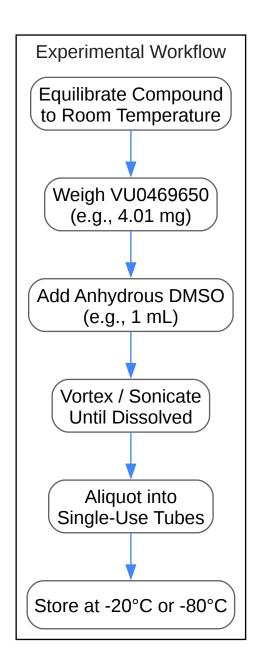
Procedure:

- Pre-weighing Preparation: Allow the vial of VU0469650 hydrochloride to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing the Compound: Tare the analytical balance with a clean microcentrifuge tube.
 Carefully weigh the desired amount of VU0469650 hydrochloride powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.01 mg.
 - Calculation: Mass (mg) = Desired Concentration (mM) x Final Volume (mL) x Molecular
 Weight (g/mol) / 1000
 - Mass (mg) = 10 mM x 1 mL x 400.94 g/mol / 1000 = 4.0094 mg
- Solvent Addition: Using a calibrated micropipette, add the calculated volume of anhydrous
 DMSO to the tube containing the compound. For the example above, add 1 mL of DMSO.
- Dissolution: Close the tube tightly and vortex thoroughly until the compound is completely dissolved. If necessary, briefly sonicate the solution in a water bath or warm gently (up to 60°C) to aid dissolution[1][2]. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting: To avoid degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes[1][2].
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[1][2]. Protect from light.



Visualizations

The following diagrams illustrate the experimental workflow and a decision-making process for stock solution preparation.



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